

Gallium(III) 2,4-pentanedionate safety data sheet

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Compound of Interest

Compound Name: **Gallium(III) 2,4-pentanedionate**

Cat. No.: **B8113387**

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An In-depth Technical Guide to the Safety of **Gallium(III) 2,4-pentanedionate**

This guide provides a comprehensive overview of the safety information for **Gallium(III) 2,4-pentanedionate** (CAS No. 14405-43-7), also known as Gallium(III) acetylacetone. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical Identification

Gallium(III) 2,4-pentanedionate is a coordination complex used in research for Gallium-containing materials and as a precursor for thin-film deposition.[\[1\]](#)[\[2\]](#)

Identifier	Value
Product Name	Gallium(III) 2,4-pentanedionate [3] [4]
Synonyms	Gallium(III) acetylacetone, Ga(acac)3 [4]
CAS Number	14405-43-7 [3] [4]
EC Number	238-377-0 [4]
Molecular Formula	C15H21GaO6 [4]
Molecular Weight	367.05 g/mol [4] [5]

Hazard Identification and GHS Classification

This chemical is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] The GHS classification indicates it is harmful if ingested, inhaled, or in contact with skin, causes significant irritation, and is a suspected carcinogen.[3][6][7]

Table 2.1: GHS Classification Summary

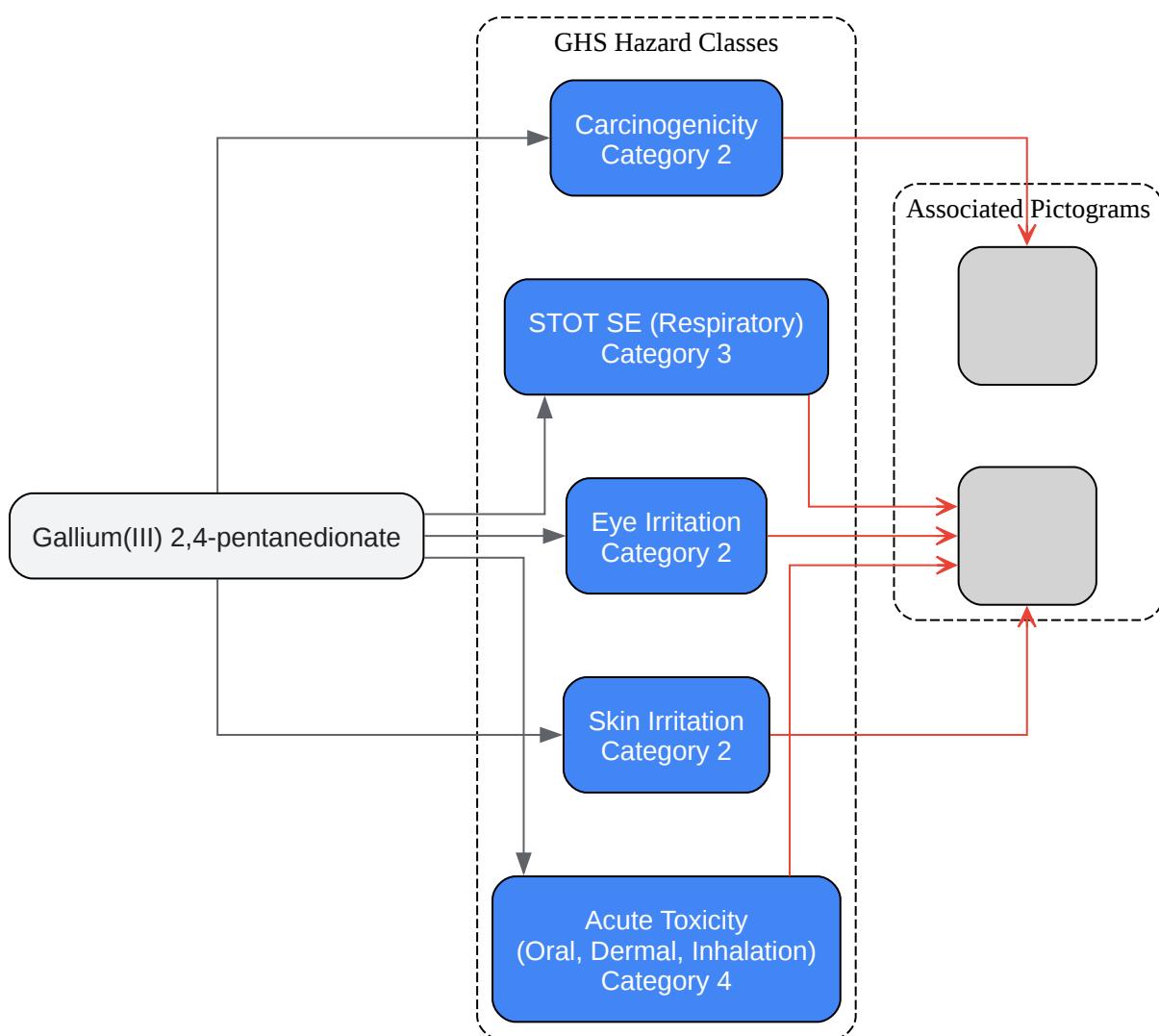
Hazard Class	Category
Acute Toxicity, Oral	Category 4[3][6]
Acute Toxicity, Dermal	Category 4[3][6]
Acute Toxicity, Inhalation	Category 4[3][6]
Skin Corrosion/Irritation	Category 2[3][6]
Serious Eye Damage/Eye Irritation	Category 2 / 2A[3][8]
Carcinogenicity	Category 2[3][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[3]

Hazard Statements:

- H302: Harmful if swallowed.[7]
- H312: Harmful in contact with skin.[7]
- H315: Causes skin irritation.[3][8]
- H319: Causes serious eye irritation.[3][8]
- H332: Harmful if inhaled.[7]
- H335: May cause respiratory irritation.[8]
- H351: Suspected of causing cancer.[7]

Precautionary Statements: Users must obtain special instructions before use and should not handle the substance until all safety precautions have been read and understood.[3][4] Key

precautions include washing thoroughly after handling, avoiding breathing dust, using only in well-ventilated areas, and wearing protective gloves, clothing, and eye/face protection.[3][4][7] Store containers tightly closed in a well-ventilated, locked-up place.[4]



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GHS Hazard Classification for **Gallium(III) 2,4-pentanedionate**.

Toxicological Information

The primary toxicological concerns are acute toxicity, irritation, and potential carcinogenicity.^[3] ^[6] While classified as Category 4 for acute toxicity, specific LD50 or LC50 data are not provided in the reviewed safety data sheets. Gallium itself is known to be poisonous to nerves and muscles and can cause kidney damage.^[9]

Table 3.1: Summary of Toxicological Hazards

Effect	Description
Acute Effects	Harmful if swallowed, in contact with skin, or inhaled. ^[3] Ingestion may cause irritation of the mouth and stomach, leading to nausea, vomiting, and dizziness. ^[9]
Skin Contact	Causes skin irritation. ^[3] Prolonged contact may lead to inflammation, redness, and swelling. ^[9]
Eye Contact	Causes serious eye irritation, including redness and tearing. ^{[3][9]}
Inhalation	May cause respiratory irritation. ^[3] High concentrations can be harmful. ^[9]
Chronic Effects	Suspected of causing cancer. ^{[3][6]} May cause a non-allergenic condition known as reactive airways dysfunction syndrome (RADS) after high-level exposure. ^[9]
Neurotoxicity	At high doses, the material may be neurotoxic. ^[9]

Experimental Protocols

The hazard classifications and toxicological information presented in Safety Data Sheets are derived from standardized experimental studies (e.g., OECD Guidelines for the Testing of Chemicals). However, the SDS documents themselves do not provide detailed methodologies

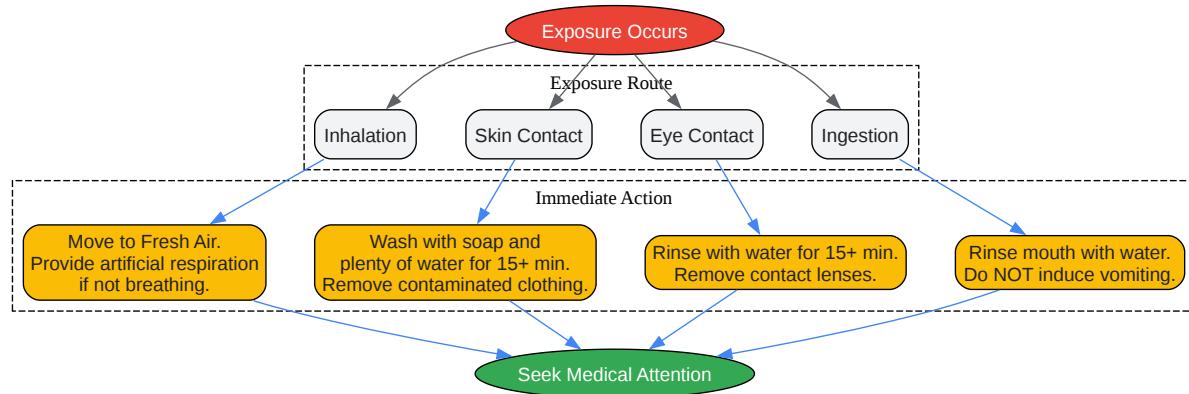
of the specific experiments conducted on this substance. The protocols for determining classifications such as acute toxicity (oral, dermal, inhalation), skin and eye irritation, and carcinogenicity involve established animal testing or in-vitro models as mandated by regulatory bodies.

First-Aid and Emergency Protocols

Prompt and appropriate first aid is critical in case of exposure. Ensure eyewash stations and safety showers are close to the workstation.[\[3\]](#)[\[6\]](#)

General Advice: If symptoms persist, consult a physician.[\[6\]](#)[\[10\]](#)

- Inhalation: Remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.[\[6\]](#)[\[10\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[\[6\]](#)
[\[10\]](#) Remove contaminated clothing and wash it before reuse.[\[4\]](#) If skin irritation persists, consult a physician.[\[6\]](#)
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[4\]](#)[\[10\]](#) Continue rinsing and consult a physician.[\[10\]](#)
- Ingestion: Rinse mouth with water.[\[4\]](#)[\[10\]](#) Never give anything by mouth to an unconscious person.[\[10\]](#) Get medical attention if symptoms occur.[\[6\]](#)

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First-Aid Emergency Workflow for Exposure.

Handling, Storage, and Disposal

- **Handling:** Handle in accordance with good industrial hygiene and safety practices.^[3] Use only in a well-ventilated area, preferably under a chemical hood.^[4] Avoid contact with skin, eyes, and clothing, and avoid breathing dust.^{[4][6]} Do not eat, drink, or smoke when using this product.^[4]
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[4][6][10]} Store locked up and away from incompatible materials such as oxidizing agents.^{[4][9]}
- **Disposal:** Waste is considered hazardous and must be disposed of in accordance with local, regional, and national regulations.^{[3][6]} Offer surplus and non-recyclable solutions to a licensed disposal company.^[10]

Physical and Chemical Properties

Table 7.1: Physicochemical Data

Property	Value
Physical State	Solid, Powder[3][4]
Appearance	White to pale yellow[4]
Odor	Odorless[3]
Melting Point	196 - 198 °C (decomposes)[3][4]
Boiling Point	No information available[3]
Flash Point	No information available[3]
Density	1.42 g/cm³[2][4]
Solubility	Soluble in organic solvents; not soluble in water[1]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]
- Specific Hazards: Not considered a significant fire risk, but containers may burn.[7] Hazardous decomposition products include carbon monoxide, carbon dioxide, and Gallium oxide.[3]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][10]

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